

# Application Notes and Protocols: Diethyl Cyanophosphonate in Organic Synthesis

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## Compound of Interest

Compound Name: Diethyl cyanophosphonate

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This document provides detailed information on the use of **Diethyl Cyanophosphonate** (DEPC) in organic synthesis, with a focus on its application as a peptide coupling reagent. Safety precautions, reaction conditions, and a detailed experimental protocol are provided.

## Overview of Diethyl Cyanophosphonate (DEPC)

**Diethyl cyanophosphonate** (DEPC) is a versatile and efficient reagent in organic synthesis.[1]  
[2] It is a colorless to light yellow liquid that is soluble in common organic solvents like dimethylformamide (DMF), tetrahydrofuran (THF), diethyl ether, and toluene.[1][2] DEPC is primarily utilized as a condensing agent for the formation of amides and peptides, offering a clean and rapid reaction pathway.[1][2] It is also employed in O-, S-, and C-acylations, and as a cyanating agent.[1] Compared to some other cyanating agents, DEPC is noted to be less toxic.  
[1]

Chemical and Physical Properties:

Property	Value
Molecular Formula	C5H10NO3P
Molecular Weight	163.11 g/mol [1]
CAS Number	2942-58-7[1]
Appearance	Colorless to light yellow, clear liquid[1]
Boiling Point	104-105 °C @ 25 hPa[1]
Density	1.075 g/cm <sup>3</sup> @ 25 °C[1]
Flash Point	80 °C[1]
Solubility	Soluble in DMF, THF, diethyl ether, toluene[1][2]
Storage	Store in a refrigerator (2-8°C) under a nitrogen atmosphere, as it is moisture-sensitive.[1][3][4]

## Safety and Handling

DEPC is a toxic and corrosive compound and must be handled with stringent safety measures.  
[1]

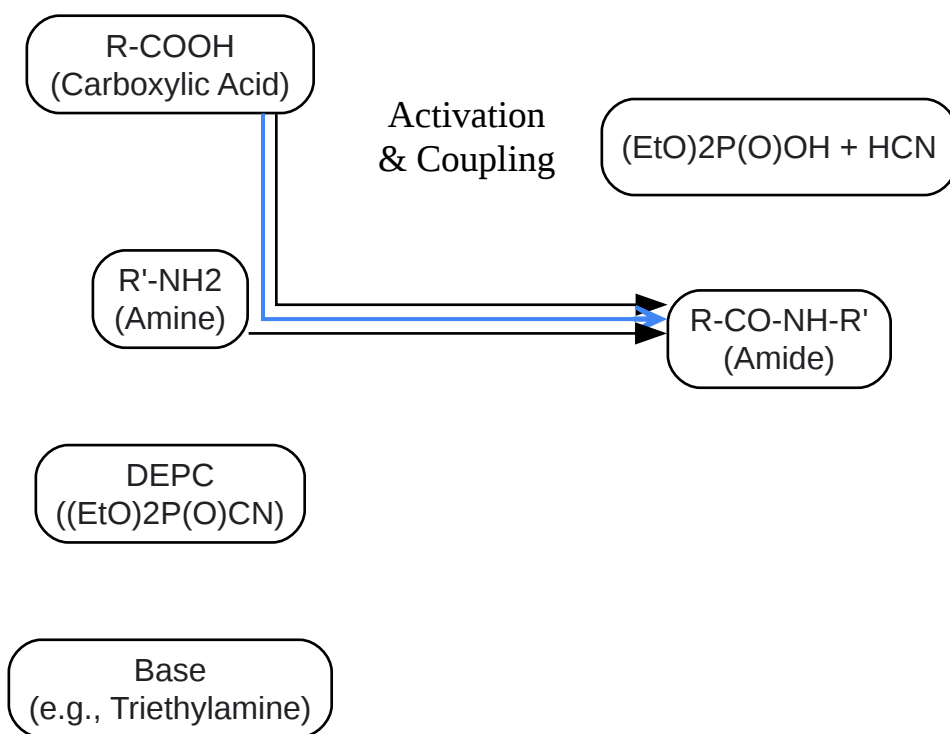
- Personal Protective Equipment (PPE): Always wear protective gloves, eye protection, and suitable protective clothing.[1][5]
- Engineering Controls: All operations should be conducted in a well-ventilated chemical fume hood.[1][6][7][8]
- Handling: Avoid inhalation of vapors and contact with skin and eyes.[1][9] Keep away from heat, sparks, and open flames.[7]
- In case of contact: In case of eye contact, immediately rinse with plenty of water and seek medical advice.[1] If swallowed, rinse your mouth but do not induce vomiting and seek immediate medical attention.[5] If it comes in contact with skin, take off all contaminated clothing immediately and rinse the skin with water.

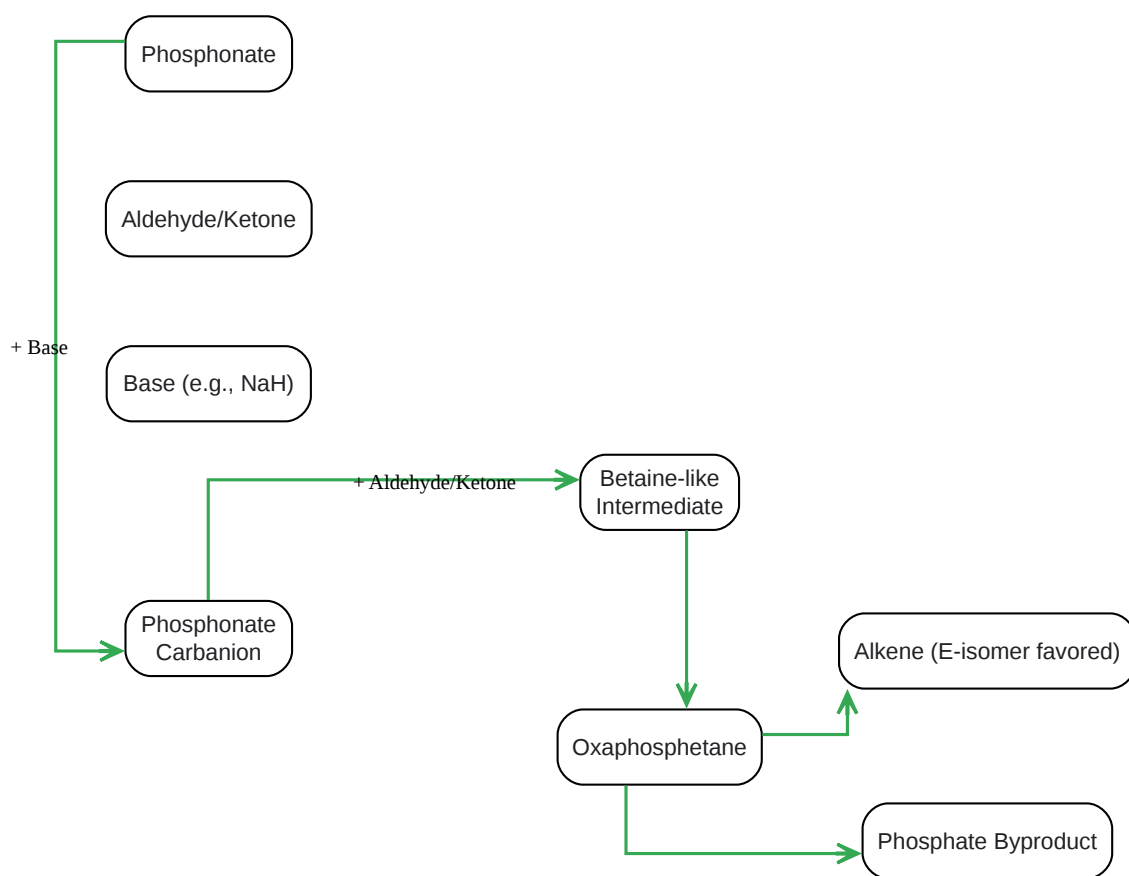
- Disposal: Wastewater from the reaction should be treated to decompose any residual cyanide. For example, by adjusting the pH to 10 with 1 mol/L NaOH and treating with an aqueous solution of sodium hypochlorite. The complete decomposition should be confirmed with a cyanide test paper before disposal.<sup>[6][8]</sup>

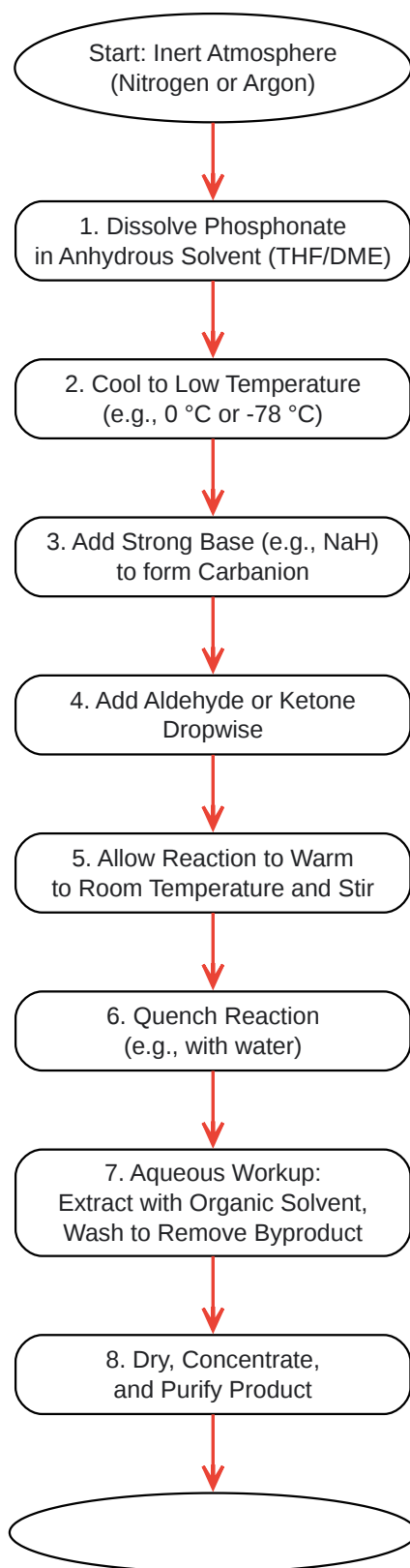
## Application in Peptide Coupling Reactions

DEPC is a highly effective coupling reagent for the formation of amide bonds, a critical step in peptide synthesis.<sup>[1][2][4]</sup> The reaction proceeds under mild and nearly neutral conditions, which helps in minimizing racemization, a common side reaction in peptide synthesis.<sup>[2][10]</sup>

General Reaction Scheme:







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